

13C NMR Technical Guide: 3,4-Dimethoxy-N-methylaniline Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *3,4-dimethoxy-N-methylaniline hydrochloride*
CAS No.: *1209739-54-7*
Cat. No.: *B1452829*

[Get Quote](#)

Executive Summary

- Compound: **3,4-Dimethoxy-N-methylaniline Hydrochloride**[\[1\]](#)
- Formula:
- MW: 203.67 g/mol [\[1\]](#)
- Key Analytical Challenge: Differentiating the protonated amine salt from the free base using Carbon-13 NMR chemical shifts, specifically at the ipso and ortho positions relative to the nitrogen.
- Primary Solvent: DMSO-
(preferred for solubility of the salt form).[\[1\]](#)

Experimental Protocol

Sample Preparation

The hydrochloride salt is polar and often sparingly soluble in non-polar solvents like

.^[1]

- Solvent: Dimethyl sulfoxide-
(DMSO-
) is the standard.^[1] Methanol-
(
) is a viable alternative.^[1]
- Concentration: Dissolve 30–50 mg of the solid in 0.6 mL of solvent. Ensure complete dissolution; sonicate if necessary.^[1]
- Reference: Calibrate to the DMSO-septet center at 39.52 ppm.

Acquisition Parameters (Standard 100 MHz Carbon)

- Pulse Sequence: Proton-decoupled
(e.g., zgpg30 or zgdc).^[1]
- Relaxation Delay (D1): 2.0 – 3.0 seconds (ensure relaxation of quaternary carbons C3 and C4).^[1]
- Scans (NS): Minimum 512 scans (due to lower sensitivity of quaternary carbons and splitting of signals by quadrupolar broadening).
- Temperature: 298 K (
).^[1]

Structural Elucidation & Chemical Shift Analysis

Mechanistic Logic: The "Salt Effect"

In the free base (aniline), the nitrogen lone pair donates electron density into the aromatic ring (+M effect), significantly shielding the ortho and para carbons and deshielding the ipso carbon. Upon formation of the hydrochloride salt, the nitrogen is protonated (

). The lone pair is locked in the N-H bond and can no longer donate into the ring.

- Consequence 1: The ipso carbon (C1) shifts upfield (shielded) by ~10–15 ppm relative to the free base.
- Consequence 2: The ortho/para carbons (C2, C6, C5) shift downfield (deshielded) as they lose the electron density previously provided by the nitrogen.

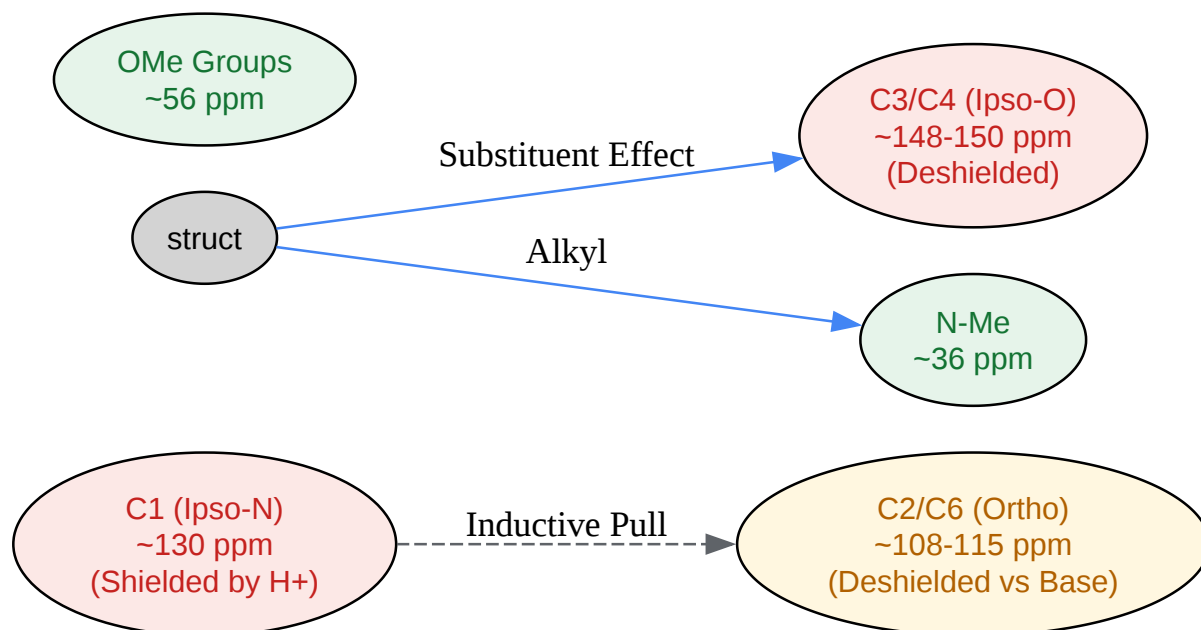
Assignment Table (DMSO-)

Note: Values are chemically predicted based on substituent additivity rules (SCS) and analogous veratrole/anilinium data.

Carbon Label	Type	Chemical Shift (, ppm)	Assignment Logic
C3	Quaternary ()	149.5	Ipso to OMe; Deshielded by Oxygen.[1]
C4	Quaternary ()	148.0	Ipso to OMe; Deshielded by Oxygen.[1]
C1	Quaternary ()	128.0 – 132.0	Ipso to ; Upfield from free base (~145 ppm).[1]
C6	Methine ()	115.0 – 118.0	Ortho to ; Downfield from free base (~106 ppm).[1]
C5	Methine ()	111.5	Meta to , Ortho to OMe.[1]
C2	Methine ()	108.0 – 110.0	Ortho to , Ortho to OMe (Sterically crowded).[1]
OMe	Methyl ()	55.5 – 56.5	Distinct methoxy signals (often overlapping).[1]
N-Me	Methyl ()	35.0 – 38.0	N-Methyl on cation; Downfield from free base (~31 ppm).[1]

Visualization of Assignments

The following diagram illustrates the correlation between the chemical structure and the NMR signals, highlighting the impact of the hydrochloride salt formation.



[Click to download full resolution via product page](#)

Caption: Flow of electronic effects determining chemical shifts. Note the 'Salt Effect' significantly altering C1 and Ortho carbons.

Troubleshooting & Impurities

Free Base Contamination

If the conversion to the hydrochloride salt is incomplete, you will observe "ghost" peaks corresponding to the free amine.

- Indicator: Look for a small peak at ~31.0 ppm (Free Base N-Me) and ~144 ppm (Free Base C1).^[1]
- Remediation: Add 1-2 drops of concentrated HCl (or DCl) to the NMR tube to force full protonation.^[1]

Solvent Residuals (DMSO-d6)

- Septet: ~39.5 ppm (Can obscure the N-Me peak if the salt shift falls exactly in this range).
 - Water: ~3.33 ppm (
- NMR) – verify the sample is dry, as water can facilitate proton exchange, broadening signals.
[1]

References

- ChemicalBook.3,4-Dimethylaniline and Aniline Derivative NMR Data. (General Aniline Shift References).
- BioSynth.3-Methoxy-N-methylaniline hydrochloride Product Data. (Analogous Structure Reference).
- National Institutes of Health (PubChem).3,4-Dimethoxyaniline Compound Summary.[1] (Base Structure Data). [1]
- University of Wisconsin-Madison.Evans Group pKa and Chemical Shift Tables.[1] (Substituent Chemical Shift Additivity Rules).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3,4-Dimethoxyaniline | C₈H₁₁NO₂ | CID 22770 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [13C NMR Technical Guide: 3,4-Dimethoxy-N-methylaniline Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1452829/docs#13c-nmr-technical-guide-3-4-dimethoxy-n-methylaniline-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)